

MSAB Technical Support Center: Ensuring Data Integrity in Research

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Compound of Interest

Compound Name:	MSAB
CAS No.:	173436-66-3
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This technical support center provides researchers, scientists, and drug development professionals with best practices, troubleshooting guides, and frequently asked questions for maintaining the integrity of digital evidence using **MSAB** solutions.

Frequently Asked Questions (FAQs)

Q1: What is the primary principle for maintaining digital evidence integrity?

A1: The most critical principle is that the digital evidence must not be altered from its original state.[1][2] Any process applied to the evidence should be fully documented, allowing an independent third party to achieve the same results.[3] **MSAB's** XRY tool is designed to recover device data in a forensically sound manner, ensuring the data can be relied upon.[4] It utilizes a secure file format with a full audit trail to protect evidence from extraction through analysis and reporting.[5]

Q2: How does **MSAB's** software ensure the integrity of the data it extracts?

A2: **MSAB's** XRY extraction tool creates a secure, proprietary file format (.XRY) that is designed to be tamper-proof.[5][6][7][8] This file format includes a full forensic audit trail.[5]

Furthermore, XRY generates hash values (digital fingerprints) for all extracted data. These hash values can be used to verify that the data has not been altered since its acquisition.[1][9] The .XRY file can also be configured with 256-bit encryption for increased security.[6]

Q3: What is the difference between logical and physical extraction, and how do they impact data integrity?

A3:

- Logical Extraction: This method communicates with the device's operating system to access live and file system data.[4][8][10][11] It is the quickest method but may not recover deleted or protected data. Integrity is high for the accessible data.
- Physical Extraction: This method bypasses the operating system to dump the raw data from the device's memory.[4][9] This can reveal protected and deleted data.[9] While more comprehensive, the process is more intrusive. **MSAB** tools are designed to perform these extractions in a forensically sound manner, generating hash values of the memory image to ensure integrity.[9]

Q4: Can I validate the integrity of an extracted data file?

A4: Yes, **MSAB**'s XAMN analysis tool allows you to perform file validation on .XRY files.[12][13] This process checks the integrity of the evidence file to ensure it has not been tampered with and is secure.[12] This is a crucial step in maintaining an unshakable foundation for your research data.[12][13]

Q5: What is a "Chain of Custody" and how do I maintain it with **MSAB** tools?

A5: The Chain of Custody is a detailed log documenting the entire lifecycle of the evidence, from collection to final analysis.[1] It should record who collected the evidence, the source, date, time, and the methods used.[1] **MSAB**'s software ecosystem is designed to support this process. XRY's secure file format and detailed logs provide a foundation for the chain of custody.[6][7] Within XAMN, you can use features like "Examiner Notes" and "Tags" to document your analysis process, and the "Report Builder" allows you to formally document chain of custody details for your final reports.[14][15][16]

Troubleshooting Guides

Issue 1: XRY cannot establish a connection with the mobile device.

- Question: My computer is not recognizing the mobile device I've connected for data acquisition. What should I do?
- Answer: Device connectivity is a common issue in mobile forensics.[\[17\]](#) A simple fix built into XRY is the "Device Cleanup" utility. This function removes all previous USB drivers, allowing for a fresh connection.[\[17\]](#)

Troubleshooting Steps:

- Open XRY.
- Navigate to the Menu in the top-left corner.
- Select Device Cleanup.
- You will be prompted to allow the application to make changes; select Yes.
- Choose the USB devices option.
- A list of previously installed device drivers will appear. Press Ctrl + A to select all drivers for removal.
- Follow the on-screen prompts to complete the cleanup process.
- Attempt the device extraction again.[\[17\]](#)
- If the issue persists, consult the XRY Device Manual for specific instructions for that device model, as it contains detailed information on supported devices and extraction types.[\[18\]](#)

Issue 2: The data extraction process fails or completes with errors.

- Question: I started an extraction, but it failed midway through or finished with error messages in the log file. How can I ensure I get a complete and integral extraction?

- Answer: Extraction failures can happen for various reasons, including unstable connections, device-specific security features, or software version incompatibilities.

Troubleshooting Steps:

- Check the Log File: Carefully review the XRY log file for specific error messages. This file is crucial for diagnosing the problem.[18]
- Consult the Device Manual: Open the XRY Device Manual (Menu > Help file) to confirm the recommended extraction profile and known limitations for the specific device model and operating system version.[18]
- Ensure Stable Connection: Use high-quality USB cables and ensure the device is not disturbed during the extraction.
- Update Software: Ensure you are using the latest version of XRY. **MSAB** frequently releases updates to support new devices and operating systems.[6][7]
- Try a Different Method: If a physical extraction fails, attempt a logical extraction. While less comprehensive, it may be the only way to recover certain data due to device encryption or other security measures.[19]
- Contact Support: If the problem persists, contact **MSAB** Technical Support. Be prepared to provide your license number, the XRY log file, and details about the device model.[18]

Experimental Protocols

Protocol 1: Standard Operating Procedure for Mobile Device Data Acquisition

This protocol outlines the methodology for acquiring data from a mobile device in a research setting to ensure the integrity and admissibility of the data.

- Preparation and Documentation:
 - Document the date, time, and location of the acquisition.
 - Record the researcher's name and credentials.

- Photograph the device in its current state (front and back, and while powered on if applicable). Note any existing damage.
- Document device identifiers: Make, Model, Serial Number, and IMEI/MEID if visible.
- Device Isolation:
 - To prevent remote wiping or alteration of data, disconnect the device from all networks (cellular, Wi-Fi, Bluetooth). The preferred method is to use a Faraday bag.
 - If the device must remain powered on, enable airplane mode immediately.
- Data Extraction using XRY:
 - Connect the device to the XRY system using the appropriate cable as indicated by the XRY software.
 - Launch XRY and input the case details as prompted.
 - Select the correct device profile (make, model, and OS).
 - Choose the appropriate extraction method. Start with a full logical extraction. If a more comprehensive data set including deleted data is required for the research, proceed with a physical extraction if supported.
 - Follow the on-screen instructions provided by XRY precisely. Do not deviate from the prescribed workflow.
 - Allow the extraction to complete without interruption.
- Verification and Hashing:
 - Upon completion, XRY will automatically generate a secure .XRY file containing the extracted data and a detailed log of the process.
 - The software will calculate and record hash values for the extracted data. This is the primary method for verifying data integrity.

- Post-Acquisition:
 - Disconnect the device and store it securely according to your laboratory's evidence handling procedures.
 - Create a working copy of the .XRY file for analysis. The original extracted file should be archived in a secure, write-protected state.
 - Use the XAMN software to open the working copy and perform a file validation to confirm the integrity of the data set before analysis.[12][13]

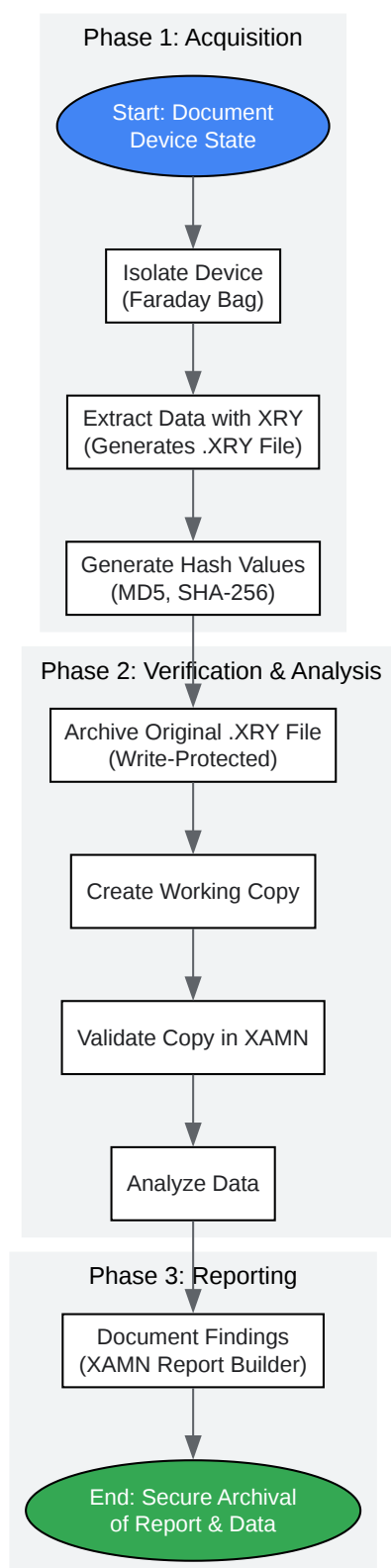
Quantitative Data Summary

For research purposes, it's crucial to understand the different hashing algorithms available within **MSAB's** tools to ensure data integrity.

Hashing Algorithm	Description	Common Use Case in Research
MD5	A 128-bit hash function. It is relatively fast to compute.	Used for basic file integrity checks. Still widely used but considered less secure against collision attacks than SHA-2 variants.
SHA-1	A 160-bit hash function. It is more secure than MD5 but is also being phased out in favor of SHA-2.	Previously a standard for digital evidence verification. Still useful for compatibility with older systems.
SHA-256	A 256-bit hash function and part of the SHA-2 family. It is considered a strong, secure standard.	Recommended for ensuring the integrity of critical research data where high security is paramount.[6]
SHA-512	A 512-bit hash function, also part of the SHA-2 family. Offers an even higher level of security.	Used in scenarios requiring the highest level of assurance against data tampering for long-term data archiving.

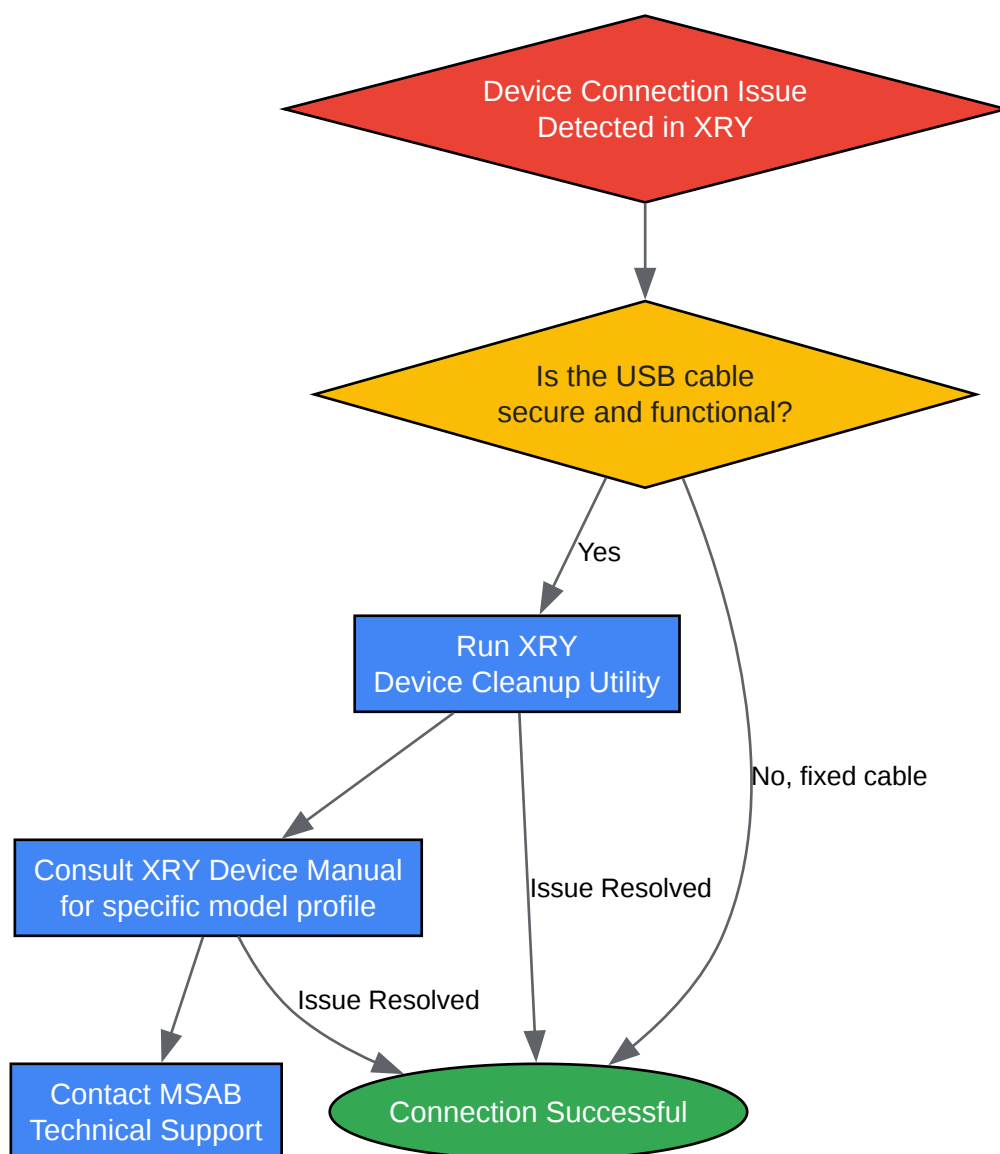
Note: The availability of specific algorithms may vary based on your XRY software version and configuration. SHA-256 is the recommended standard for most scientific applications.

Visualizations



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Caption: Workflow for Maintaining Digital Evidence Integrity.



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